

Application Notes and Protocols for GSK5750 In Vivo Target Engagement Assay

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Compound of Interest

Compound Name: GSK5750

Cat. No.: B15567145

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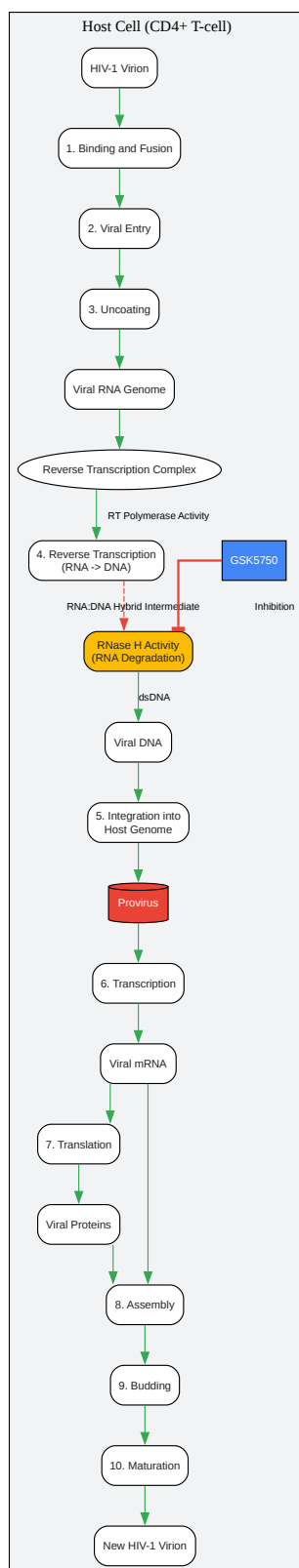
For Researchers, Scientists, and Drug Development Professionals

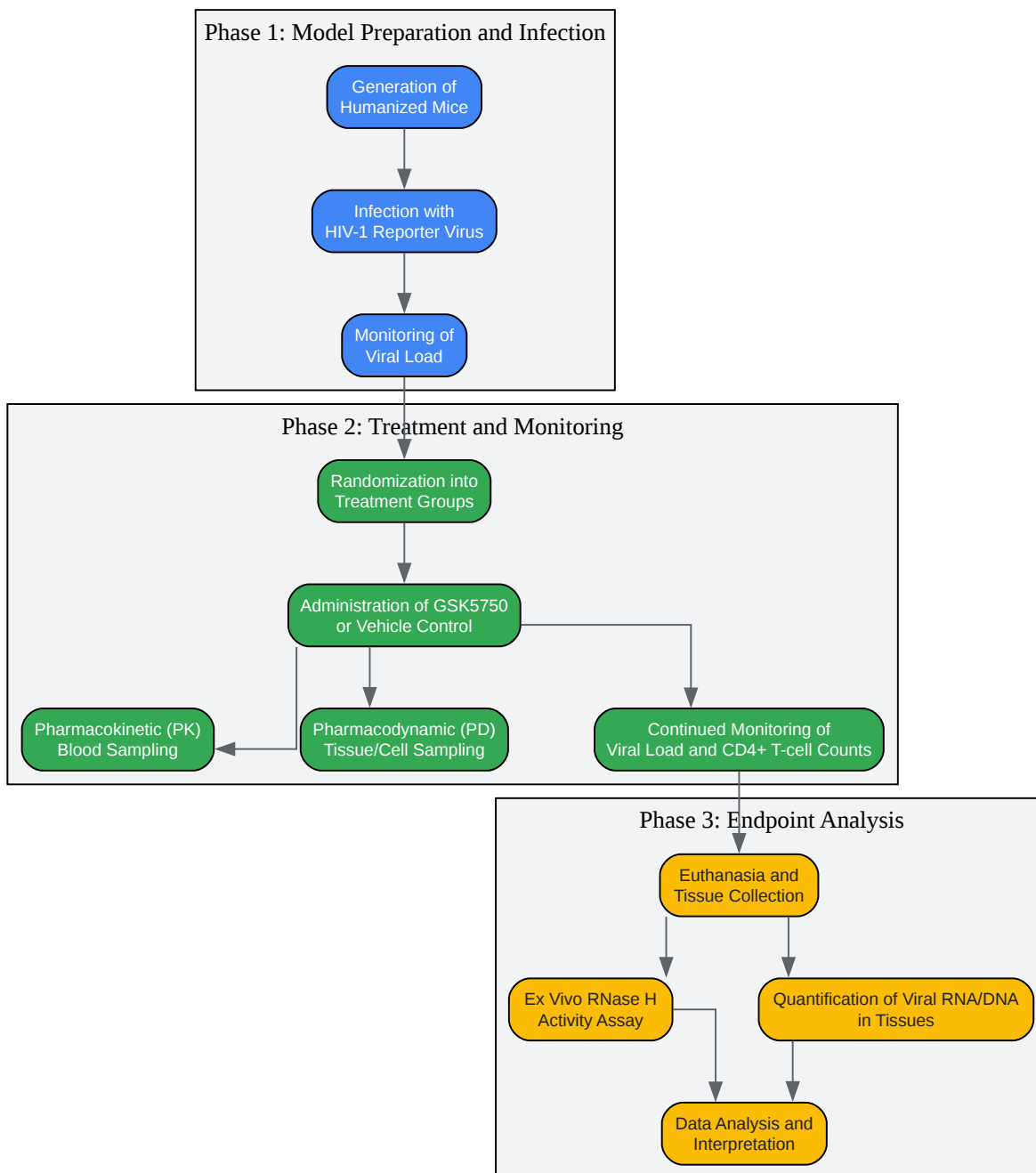
Introduction

GSK5750 is a potent and specific inhibitor of the ribonuclease H (RNase H) activity of HIV-1 reverse transcriptase (RT).[1] The RNase H function of RT is essential for the replication of the HIV-1 virus, as it is responsible for degrading the viral RNA genome from the RNA:DNA hybrid intermediate during reverse transcription.[2][3] Inhibition of this enzymatic activity presents a promising therapeutic strategy for the treatment of HIV-1 infection. These application notes provide a detailed protocol for an in vivo target engagement and efficacy study of **GSK5750** in a humanized mouse model of HIV-1 infection.

Signaling Pathway: HIV-1 Reverse Transcription

The process of reverse transcription is a critical stage in the HIV-1 replication cycle where the viral RNA is converted into DNA, which is subsequently integrated into the host cell's genome. This process is catalyzed by the viral enzyme reverse transcriptase (RT), which possesses both DNA polymerase and RNase H activity. **GSK5750** specifically targets the RNase H function, thereby disrupting the degradation of the viral RNA template and halting the replication process.





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References

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- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]
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